

# Butopyronoxyl molecular properties

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## Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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## Chemical Profile and Identity

The table below summarizes the core identifying information for **Butopyronoxyl**.

| Property            | Description   |
|---------------------|---|
| CAS Registry Number | 532-34-3 [1] [2] [3]  |
| IUPAC Name          | butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate [2] |
| Other Names         | Indalone; Butyl mesityl oxide oxalate; Dihydropyrone [1] [3]    |
| Molecular Formula   | C <sub>12</sub> H <sub>18</sub> O <sub>4</sub> [1] [2] [3]      |
| Canonical SMILES    | CCCCOC(=O)C1=CC(=O)CC(O1)(C)C [2]                               |
| InChI Key           | OKIJSNGRQAOIGZ-UHFFFAOYSA-N [2]                                 |
| Pesticide Type      | Insect repellent [2]  |

## Physical and Chemical Properties

The following table details the key physical and chemical properties of **Butopyronoxyl**, gathered from experimental and calculated data.

| Property                                    | Value  | Unit  | Source / Notes  |
|---|--|-------|---|
| Molecular Weight                            | 226.27 [1] [2] [3]                                     | g/mol | -   |
| Appearance                                  | Yellow to pale reddish-brown liquid; aromatic odor [1] | -     | Reasonably stable in air, slowly affected by light [1]      |
| Density                                     | 1.054 [1] [3]  | g/mL  | At 25 °C  |
| Boiling Point                               | 256-270 [1]  | °C    | At 760 mmHg; other sources report 263°C [2] and 272.1°C [3] |
| Melting Point                               | 25 [1] [3]   | °C    | -   |
| Flash Point                                 | >230 [1]   | °F    | Also reported as 112.7°C [3] and 157°C [2]                  |
| Solubility in Water                         | 275 [2]  | mg/L  | At 20 °C and pH 7; insoluble in water [1]                   |
| Octanol-Water Partition Coefficient (Log P) | 2.42 [2]   | -     | Calculated; indicates low solubility [2]                    |
| Vapor Pressure                              | -  | -     | Data not available in search results                        |
| Storage                                     | 4°C, protect from light [1]                            | -     | -   |

## Biological Activity and Efficacy

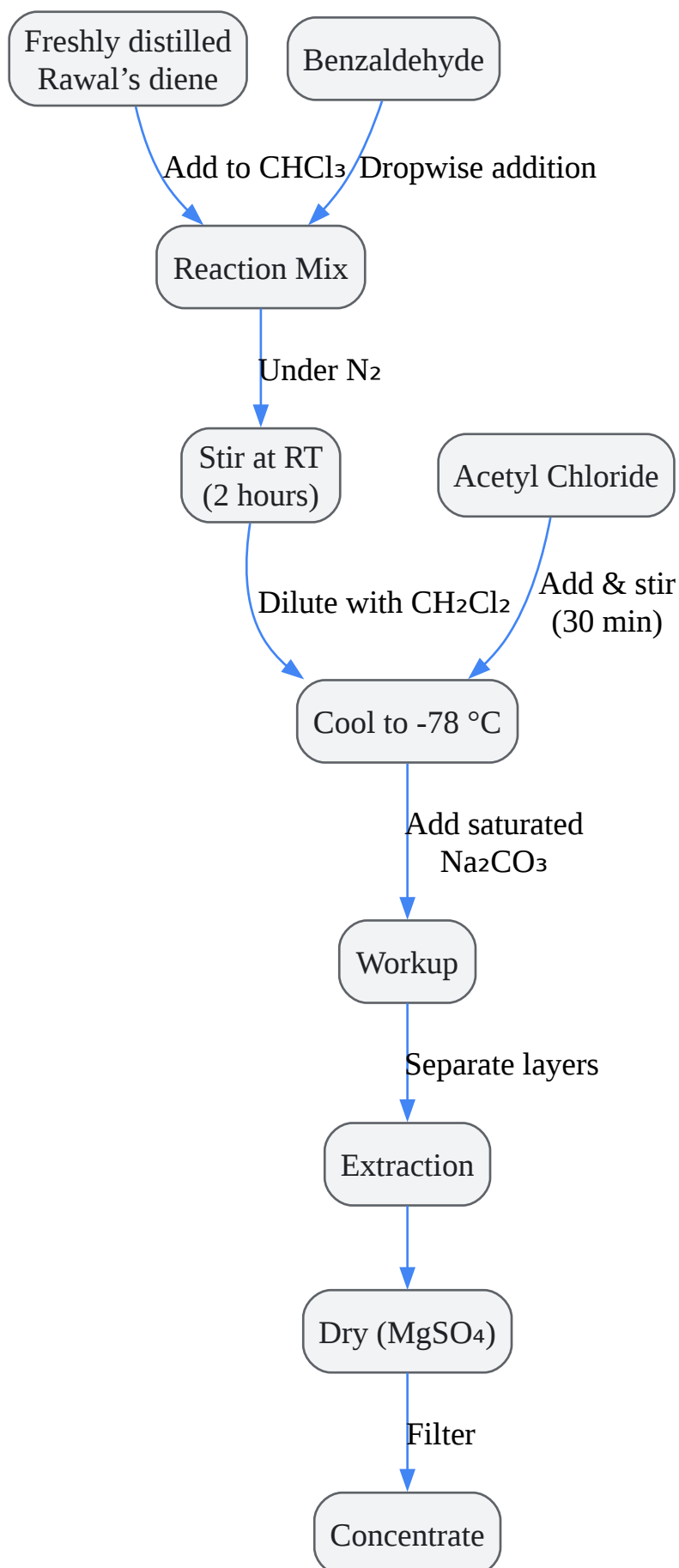
**Butopyronoxyl** is characterized as an insect repellent with a non-systemic mode of action, disrupting an insect's ability to find a host [2]. Its efficacy and application details are summarized below.

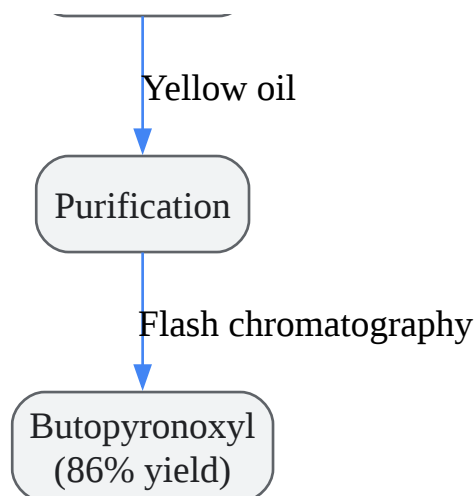
| Aspect                   | Details  |
|--------------------------|--|
| Mode of Action           | Repellent action disrupting the insect's ability to find a host [2]. Classified by IRAC as "Unclassified MoA" (UNM) [2].                   |
| Example Pests Controlled | Ticks; Flies (including Stable fly, <i>Stomoxys calcitrans</i> ); Gnats; Mosquitoes; Lone Star ticks; Dog and cat fleas; Chiggers [1] [2]. |
| Example Applications     | Applied directly to human skin and fabric or clothing [2].   |
| Regulatory Status        | Not approved under EU EC Regulation 1107/2009 [2].   |

## Synthetic Route

One published synthesis method for **Butopyronoxyl** is adapted from the work of Huang and Rawal (2000) [1].

### Diagram: Experimental Workflow for Butopyronoxyl Synthesis





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*Synthesis begins with Rawal's diene and benzaldehyde in chloroform, proceeds through a cyclization step with acetyl chloride, and ends with purification to yield **Butopyronoxyl** [1].*

#### Detailed Experimental Protocol [1]:

- **Reaction Setup:** To a flame-dried 25 mL flask under a nitrogen atmosphere, add freshly distilled Rawal's diene (227 mg, 1 mmol) and 2 mL of chloroform (CHCl<sub>3</sub>).
- **Aldehyde Addition:** Add benzaldehyde (1.5 mmol) dropwise via a gas-tight syringe.
- **Stirring:** Stir the reaction mixture at room temperature for 2 hours.
- **Dilution and Cooling:** Dilute the mixture with 15 mL of dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) and cool it to -78 °C.
- **Cyclization:** Treat the cooled solution with acetyl chloride (142 μL, 2 mmol) and stir for about 30 minutes.
- **Quenching:** Add saturated sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) solution to the mixture.
- **Workup and Isolation:** Separate the organic layer. Dilute the aqueous phase with 15 mL of water and extract it twice with dichloromethane. Combine all organic phases and dry over magnesium sulfate (MgSO<sub>4</sub>).
- **Purification:** After filtration and concentration, a yellow oil is obtained. Purify this crude product via flash chromatography to afford **Butopyronoxyl** as the final product in an 86% overall yield.

## Toxicity and Safety Profile

**Butopyronoxyl** is moderately toxic and requires careful handling.

| Aspect                                    | Details   |
|---|---|
| Acute Oral Toxicity (LD <sub>50</sub> )   | <b>Rat:</b> 7.4 mL/kg [3] or 7400 µL/kg [1]. <b>Mouse:</b> 11.6 mL/kg [3] or 11600 µL/kg [1]. <b>Guinea Pig:</b> 3200 µL/kg [3].  |
| Acute Dermal Toxicity (LD <sub>50</sub> ) | <b>Rabbit:</b> >10 mL/kg [3].   |
| Primary Toxic Effect                      | Toxic by ingestion; may cause liver damage [1]. Studies report liver changes, specifically in gall bladder structure or function [3].   |
| Skin and Eye Effects                      | A mild skin irritant [1]. A 13-week dermal study on rabbits reported dermatitis and death at 180 mL/kg [3].   |
| Safety Classifications                    | <b>Risk Phrase:</b> R38 (Irritating to skin) [1] [3]. <b>Safety Phrase:</b> S37/39 (Wear suitable gloves and eye/face protection) [1]. <b>WGK Germany:</b> 3 (Severely hazardous to water) [1] [3]. |

## Information on Signaling Pathways

A specific, direct molecular signaling pathway for **Butopyronoxyl** in humans or insects was not identified in the search results. The compound is characterized as a repellent that disrupts host-finding behavior in insects [2], but its precise biomolecular targets and signaling-level interactions are not detailed in the available data. The search results [4] [5] [6] provide information on general cell signaling pathways but do not link them to **Butopyronoxyl**.

## Conclusion

**Butopyronoxyl** is a well-characterized insect repellent with established synthesis, physical properties, and toxicity profiles. However, its mechanism of action at the molecular signaling level remains an area where current publicly available data is limited, and its application in modern human drug development appears unexplored.

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## References

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